

An In-depth Technical Guide to Tricyclohexylphosphine

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Compound of Interest

Compound Name: Tricyclohexylphosphine

Cat. No.: B042057

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Tricyclohexylphosphine (PCy₃) is a tertiary organophosphorus compound widely recognized for its pivotal role as a ligand in organometallic chemistry and homogeneous catalysis.^{[1][2]} Its notable steric bulk and strong electron-donating properties make it an effective component in numerous catalytic systems, enhancing catalyst stability and activity.^{[3][4]} This guide provides a comprehensive overview of its chemical identifiers, properties, synthesis protocols, key applications, and safety information, tailored for professionals in research and drug development.

Chemical Identifiers and Physicochemical Properties

Accurate identification and understanding of a compound's properties are fundamental for its application in research and development. The following tables summarize the key identifiers and physicochemical characteristics of **tricyclohexylphosphine**.

Table 1: Chemical Identifiers for **Tricyclohexylphosphine**

Identifier	Value	Reference
CAS Number	2622-14-2	[1] [5] [6]
Molecular Formula	C ₁₈ H ₃₃ P	[1] [6] [7]
Molecular Weight	280.43 g/mol	[2] [8] [9]
IUPAC Name	Tricyclohexylphosphane	[6] [9]
Synonyms	PCy ₃ , TCHP, Phosphine, tricyclohexyl-	[2] [4] [10]
EC Number	220-069-2	[6] [8] [11]
PubChem CID	75806	[6] [9]
InChI Key	WLPUWLXVBWGYMZ-UHFFFAOYSA-N	[6] [8] [9]
SMILES	<chem>C1CCC(CC1)P(C2CCCCC2)C3CCCCC3</chem>	[8] [9]

Table 2: Physicochemical Properties of **Tricyclohexylphosphine**

Property	Value	Reference
Appearance	White crystalline solid	[1] [4] [5]
Melting Point	81–83 °C	[1] [4] [8]
Boiling Point	383.4±9.0 °C at 760 Torr	[2]
Solubility	Insoluble in water; Soluble in most organic solvents (e.g., toluene, benzene, chloroform). [1] [2] [4] [12]	
Basicity (pKa)	9.7	[1] [2] [9]
Ligand Cone Angle	170°	[2] [9] [13]
Sensitivity	Air and moisture sensitive	[2] [12]

Experimental Protocols: Synthesis of Tricyclohexylphosphine

Several methods have been developed for the synthesis of **tricyclohexylphosphine**. The choice of method often depends on the desired scale, purity requirements, and available starting materials.

Method 1: Grignard Reaction (Classical Method)

This traditional approach involves the reaction of a cyclohexyl Grignard reagent with a phosphorus halide.^{[1][12]}

- Reaction: $3 \text{ C}_6\text{H}_{11}\text{MgBr} + \text{PCl}_3 \rightarrow \text{P}(\text{C}_6\text{H}_{11})_3 + 3 \text{ MgBrCl}$
- Procedure:
 - A solution of cyclohexylmagnesium halide (e.g., bromide or chloride) is prepared in an inert solvent like diethyl ether or tetrahydrofuran (THF) under an inert atmosphere (e.g., argon or nitrogen).^[13]
 - The Grignard solution is cooled, and phosphorus trichloride (PCl_3) is added dropwise while maintaining a low temperature to control the exothermic reaction.^{[1][13]}
 - After the addition is complete, the reaction mixture is stirred, typically at room temperature or with gentle heating, to ensure the reaction goes to completion.
 - The reaction is then quenched, often by carefully adding a saturated aqueous solution of a salt like ammonium chloride at low temperature.^[14]
 - Post-quenching, an acid (such as tetrafluoroboric acid) can be added to form the phosphonium salt, which facilitates extraction from the reaction mixture.^{[13][14]}
 - The phosphonium salt is then treated with a base, like triethylamine, to resolve the salt and yield the final **tricyclohexylphosphine** product.^{[13][14]}
 - The final product is purified, commonly by recrystallization.^[12]

Method 2: Radical Synthesis from White Phosphorus

A more modern and efficient route utilizes white phosphorus (P_4) as the starting material, avoiding the hazardous intermediates of traditional methods.[15]

- Procedure:
 - In a suitable reactor, a solution of white phosphorus (P_4) is prepared in a solvent such as benzene.[15]
 - A titanium(3+) salt is introduced as a catalyst.[15]
 - Bromocyclohexane is added to the mixture. The titanium catalyst facilitates a radical reaction, leading to the direct functionalization of the phosphorus.[15]
 - The reaction proceeds at room temperature, and careful control of reactant addition is crucial for optimal yield.[15]
 - This method is reported to produce **tricyclohexylphosphine** with high purity and yields of up to 95%.[15]

Method 3: Hydrogenation of Triphenylphosphine Oxide

This method involves a two-step process starting from triphenylphosphine oxide.[16][17]

- Step 1: Hydrogenation
 - Triphenylphosphine oxide is placed in an autoclave with an organic solvent (e.g., cyclohexane, dioxane) and a hydrogenation catalyst (e.g., Ru/C, Rh/C, Pd/Al₂O₃).[16][17]
 - The vessel is purged with nitrogen and then hydrogen.[17]
 - The reaction is conducted at elevated temperature (180-220 °C) and pressure (6.0-10.0 MPa).[17]
 - Upon completion, the catalyst is filtered off to yield a solution of **tricyclohexylphosphine** oxide.[16][17]

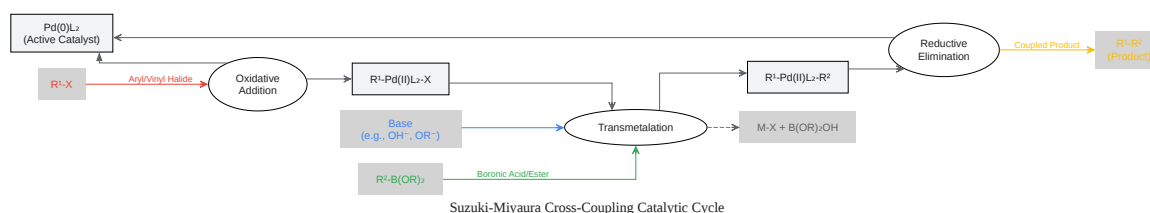
- Step 2: Reduction
 - The intermediate, **tricyclohexylphosphine** oxide, is then reduced to **tricyclohexylphosphine**.[\[16\]](#)
 - A reducing system, such as $\text{KBH}_4\text{-AlCl}_3$ in ether, is used to carry out the reduction, yielding the final product as a white solid.[\[17\]](#)

Applications in Homogeneous Catalysis

Tricyclohexylphosphine is a cornerstone ligand in various transition metal-catalyzed reactions, primarily due to its steric bulk and strong electron-donating nature, which stabilize metal centers and promote catalytic activity.[\[1\]\[3\]](#)

- **Cross-Coupling Reactions:** PCy_3 is a highly effective ligand for palladium-catalyzed cross-coupling reactions like the Suzuki-Miyaura, Heck, and Hiyama couplings.[\[1\]\[3\]\[8\]](#) Its bulkiness enhances turnover numbers and helps suppress side reactions, leading to higher yields and purer products.[\[1\]\[3\]](#)
- **Olefin Metathesis:** It is a critical component in ruthenium-based Grubbs' catalysts (both first and second generation), which are widely used for olefin metathesis in the synthesis of complex organic molecules and polymers.[\[1\]\[2\]\[13\]](#)
- **Hydrogenation:** PCy_3 is the ligand in Crabtree's catalyst, an iridium-based complex used for the efficient hydrogenation of various substrates under mild conditions.[\[1\]\[2\]\[9\]](#)

The diagram below illustrates the generally accepted catalytic cycle for the Suzuki-Miyaura cross-coupling reaction, a key process in pharmaceutical and materials science where PCy_3 is frequently employed as a ligand (L).



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Caption: Catalytic cycle of the Suzuki-Miyaura reaction with a Pd(0)L_2 complex ($\text{L} = \text{PCy}_3$).

Safety and Handling

Tricyclohexylphosphine is classified as a hazardous chemical and requires careful handling to minimize risk.

- Hazards: It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.[5][10] It may also cause respiratory tract irritation.[5][10][18]
- Handling: Work should be conducted in a well-ventilated area or a fume hood.[18][19] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, is mandatory.[5][20] Avoid dust formation and accumulation.[19][20]
- Storage: Due to its sensitivity to air and moisture, **tricyclohexylphosphine** should be stored under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container.[10][12] It should be kept in a cool, dry place away from oxidizing agents.[5][12]

- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.[\[5\]](#)[\[20\]](#)
 - Skin: Wash off with soap and plenty of water. Remove contaminated clothing.[\[5\]](#)[\[20\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[\[5\]](#)[\[10\]](#)
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[\[18\]](#)[\[20\]](#)

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